

Application Notes and Protocols for Phosfolanmethyl in the Laboratory

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and use of **Phosfolan-methyl** in a laboratory setting. **Phosfolan-methyl** is an organophosphorus compound and a potent acetylcholinesterase inhibitor. Extreme caution must be exercised when handling this substance.

Chemical and Physical Properties

Phosfolan-methyl is the dimethyl ester analog of Phosfolan. It is also known as Dimethyl 1,3-dithiolan-2-ylidenephosphoramidate.

Property	Value	Reference
CAS Number	5120-23-0	[1][2]
Molecular Formula	C5H10NO3PS2	[1]
Molecular Weight	227.2 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[2]
Solubility	Low solubility in water, soluble in organic solvents	[2]



Toxicity Data

Phosfolan-methyl is highly toxic. The following data for the closely related compounds Phosfolan and Mephosfolan are provided as an estimate of its toxicity.

Parameter	Species	Route	Value	Classificati on	Reference
LD50 (Phosfolan)	Rat	Oral	8.9 mg/kg	Fatal if swallowed	[3]
LD50 (Phosfolan)	Rabbit	Dermal	23 mg/kg	Fatal in contact with skin	[3]
LD ₅₀ (Mephosfolan)	Rat	Oral	8.9 mg/kg	Fatal if swallowed	[4]
LD ₅₀ (Mephosfolan	Rabbit	Dermal	9.7 mg/kg	Fatal in contact with skin	[4]

GHS Hazard Statements: H300 (Fatal if swallowed), H310 (Fatal in contact with skin)[3][4].

Safety Precautions and Handling

Due to its high toxicity, **Phosfolan-methyl** must be handled with extreme care in a designated area of the laboratory.

Personal Protective Equipment (PPE)

- Respiratory Protection: A properly fitted NIOSH-approved respirator for organic vapors should be worn at all times when handling the solid or solutions.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) must be worn. Double gloving is recommended.
- Eye Protection: Chemical safety goggles and a face shield are mandatory.



 Skin and Body Protection: A lab coat, long pants, and closed-toe shoes are required. A chemical-resistant apron is also recommended.

Engineering Controls

- All work with Phosfolan-methyl (weighing, solution preparation, etc.) must be conducted in a certified chemical fume hood with a face velocity of at least 100 feet per minute.
- A safety shower and eyewash station must be readily accessible.

Experimental Protocols Preparation of a 10 mM Stock Solution in Acetone

Objective: To prepare a 10 mM stock solution of **Phosfolan-methyl** for use in in vitro assays.

Materials:

- Phosfolan-methyl
- Anhydrous acetone
- Calibrated analytical balance
- Volumetric flask (appropriate size)
- Micropipettes and sterile, filtered tips
- · Amber glass vial with a PTFE-lined cap for storage

Procedure:

- Pre-weighing Preparation:
 - Ensure the chemical fume hood is clean and functioning correctly.
 - Gather all necessary materials and place them in the fume hood.
 - Don appropriate PPE.



· Weighing Phosfolan-methyl:

- Tare a clean, dry weighing boat on the analytical balance.
- Carefully weigh out the desired amount of **Phosfolan-methyl** (e.g., 2.272 mg for 1 mL of a 10 mM solution).
- Record the exact weight.

Dissolving Phosfolan-methyl:

- Carefully transfer the weighed Phosfolan-methyl to the volumetric flask.
- Add a small amount of anhydrous acetone to the weighing boat to rinse any residual compound and transfer it to the volumetric flask.
- Add approximately half of the final volume of anhydrous acetone to the volumetric flask.
- Gently swirl the flask until the Phosfolan-methyl is completely dissolved.

• Final Volume Adjustment:

- Once dissolved, add anhydrous acetone to the volumetric flask until the meniscus reaches the calibration mark.
- Cap the flask and invert it several times to ensure a homogenous solution.

Storage:

- Transfer the stock solution to a labeled amber glass vial. The label should include the compound name, concentration, solvent, date of preparation, and your initials.
- Store the stock solution at -20°C in a designated and clearly marked area.

In Vitro Acetylcholinesterase (AChE) Inhibition Assay

Objective: To determine the inhibitory effect of **Phosfolan-methyl** on acetylcholinesterase activity. This protocol is based on the Ellman's method.



Materials:

- · Acetylcholinesterase (AChE) enzyme
- Acetylthiocholine iodide (ATCI) substrate
- 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB) Ellman's reagent
- Phosphate buffer (pH 8.0)
- · Phosfolan-methyl stock solution
- 96-well microplate
- Microplate reader

Procedure:

- Prepare Reagents:
 - Prepare working solutions of AChE, ATCI, and DTNB in phosphate buffer at the desired concentrations.
- · Assay Setup:
 - In a 96-well microplate, add the following to each well in the specified order:
 - Phosphate buffer
 - Phosfolan-methyl at various concentrations (serial dilutions from the stock solution) or vehicle control (acetone).
 - DTNB solution.
- Pre-incubation:
 - Add the AChE enzyme solution to each well.



- Mix gently and pre-incubate the plate at room temperature for a specified time (e.g., 15 minutes) to allow the inhibitor to interact with the enzyme.
- Initiate Reaction:
 - Add the ATCI substrate solution to each well to start the enzymatic reaction.
- Kinetic Measurement:
 - Immediately place the microplate in a microplate reader.
 - Measure the change in absorbance at 412 nm over time (e.g., every minute for 10 minutes). The rate of color change is proportional to the AChE activity.
- Data Analysis:
 - Calculate the rate of reaction for each well.
 - Determine the percentage of AChE inhibition for each concentration of Phosfolan-methyl compared to the vehicle control.
 - Plot the percentage of inhibition against the logarithm of the inhibitor concentration to determine the IC₅₀ value.

Spill and Waste Management Spill Procedure

- Minor Spill (in a fume hood):
 - Alert others in the immediate area.
 - Wear appropriate PPE.
 - Absorb the spill with an inert material (e.g., vermiculite, sand, or a commercial spill kit).
 - Collect the contaminated absorbent material into a sealed, labeled hazardous waste container.



- Decontaminate the area with a suitable cleaning agent (e.g., a solution of sodium hydroxide to hydrolyze the organophosphate, followed by water and soap).
- Major Spill (outside a fume hood):
 - Evacuate the laboratory immediately.
 - Alert your supervisor and the institutional safety office.
 - o Do not attempt to clean up the spill yourself.

Waste Disposal

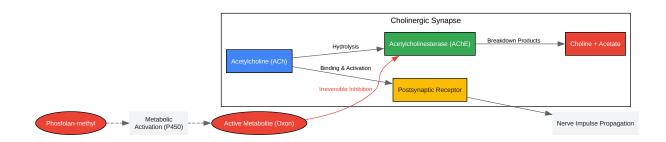
- All solid and liquid waste contaminated with Phosfolan-methyl must be disposed of as hazardous chemical waste.
- Collect all contaminated materials (e.g., pipette tips, gloves, weighing boats, absorbent materials) in a designated, sealed, and clearly labeled hazardous waste container.
- Follow your institution's guidelines for hazardous waste disposal.

Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water.
 Seek immediate medical attention.

Visualizations

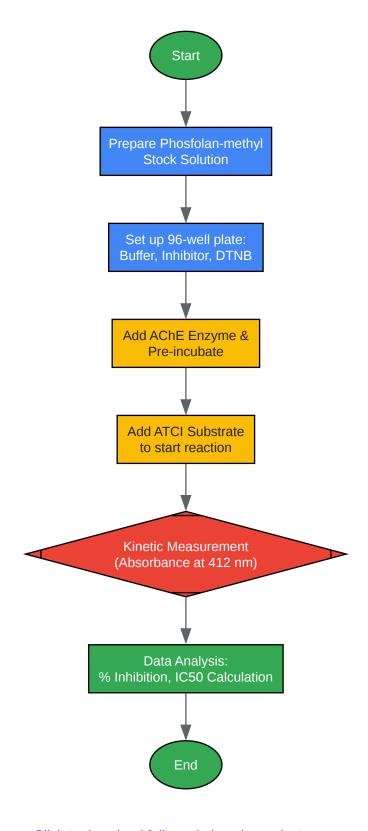




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Caption: Mechanism of Acetylcholinesterase Inhibition by **Phosfolan-methyl**.





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Caption: Workflow for In Vitro AChE Inhibition Assay.



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References

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